

A Technical Guide to the Physicochemical Characterization of 2',3'-Difluoroacetophenone

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 2',3'-Difluoroacetophenone

Cat. No.: B1297514

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Introduction: The Significance of Fluorinated Ketones in Medicinal Chemistry

2',3'-Difluoroacetophenone (CAS No. 18355-80-1) is a fluorinated aromatic ketone of increasing interest within the pharmaceutical and agrochemical sectors. The strategic incorporation of fluorine atoms into organic molecules is a cornerstone of modern drug design, often imparting desirable properties such as enhanced metabolic stability, increased binding affinity, and improved membrane permeability. As a key building block, a thorough understanding of the fundamental physicochemical properties of **2',3'-Difluoroacetophenone**, such as its boiling point and density, is critical for its effective use in synthesis, process development, and quality control.

This guide provides a comprehensive overview of the boiling point and density of **2',3'-Difluoroacetophenone**, grounded in established experimental methodologies. It is designed to offer both the foundational data and the practical insights necessary for laboratory professionals to confidently handle and characterize this compound.

Physicochemical Properties of 2',3'-Difluoroacetophenone

The defining physical characteristics of a pure compound are its boiling point and density. These intensive properties are invaluable for identification, purity assessment, and process modeling.

Quantitative Data Summary

The experimentally determined and predicted values for the boiling point and density of **2',3'-Difluoroacetophenone** are summarized below. It is crucial to note that boiling points are highly dependent on atmospheric pressure.

Property	Value	Conditions	Source
Boiling Point	193.4 °C	at 760 mmHg	[1]
84 °C	at 20 mmHg	[2]	
84.00 - 86.00 °C	Not specified		
Density	1.206 g/cm ³	Predicted	[1][3][4]
Molecular Formula	C ₈ H ₆ F ₂ O	-	[1][4]
Molecular Weight	156.13 g/mol	-	[4]

Note: Predicted density values are derived from computational models and should be confirmed by experimental measurement for critical applications.

Part 1: Boiling Point Determination

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure surrounding the liquid.[1][5] At this temperature, the liquid converts into a vapor. This property is a sensitive indicator of purity; impurities typically broaden the boiling point range.

Causality in Experimental Design: The Micro-Boiling Point (Thiele Tube) Method

For determining the boiling point of small quantities of a liquid, the micro-boiling point method using a Thiele tube or a similar heating block is the preferred approach due to its efficiency and minimal sample requirement.[1][4] The underlying principle is the observation of the precise temperature at which a rapid and continuous stream of vapor bubbles emerges from a submerged capillary tube, balanced against the external pressure.[1]

Self-Validating Protocol: The accuracy of this method is ensured by slow, uniform heating to maintain thermal equilibrium between the liquid, the thermometer, and the heating medium. The observation of a constant temperature during vigorous boiling confirms that the true boiling point has been reached.

Detailed Experimental Protocol: Micro-Boiling Point Determination

- Preparation:
 - Seal one end of a glass capillary tube by heating it in the flame of a Bunsen burner until the end is closed.
 - Place a small amount (a few drops) of **2',3'-Difluoroacetophenone** into a small fusion tube.
 - Place the sealed capillary tube, open-end down, into the fusion tube containing the liquid sample.^{[1][4]}
- Apparatus Assembly:
 - Attach the fusion tube to a thermometer using a rubber band or wire, ensuring the bottom of the fusion tube is level with the thermometer bulb.
 - Clamp the thermometer and the attached fusion tube assembly in a Thiele tube filled with a high-boiling point liquid (e.g., mineral oil or silicone oil), ensuring the heat-transfer liquid is above the level of the sample but below the opening of the fusion tube. Alternatively, an aluminum heating block with appropriate holes for the fusion tube and thermometer can be used.^[4]
- Measurement:
 - Begin heating the side arm of the Thiele tube or the heating block slowly and gently.^[1]
 - Observe the capillary tube. As the temperature rises, air trapped in the capillary will slowly bubble out.

- The boiling point is the temperature at which a rapid and continuous stream of bubbles emerges from the open end of the capillary tube.[1] Record this temperature.
- To confirm, stop heating and note the temperature at which the liquid just begins to re-enter the capillary tube. The boiling point is the average of these two temperatures.
- Safety Precautions:
 - Always wear safety goggles.[1]
 - Handle hot glassware with appropriate clamps and heat-resistant gloves.
 - Ensure the heating apparatus is stable and secure.
 - Perform the procedure in a well-ventilated fume hood.

Part 2: Density Determination

Density is the mass of a substance per unit volume ($\rho = m/V$). [6][7] It is a fundamental physical property that is influenced by temperature; therefore, recording the temperature at which the measurement is taken is crucial for accuracy and reproducibility.[2]

Causality in Experimental Design: Gravimetric Method

The most direct and common method for determining the density of a liquid is by accurately measuring the mass of a precisely known volume.[2][8] This method is favored for its simplicity and the high accuracy achievable with standard laboratory equipment, such as an analytical balance and a graduated cylinder or pycnometer.

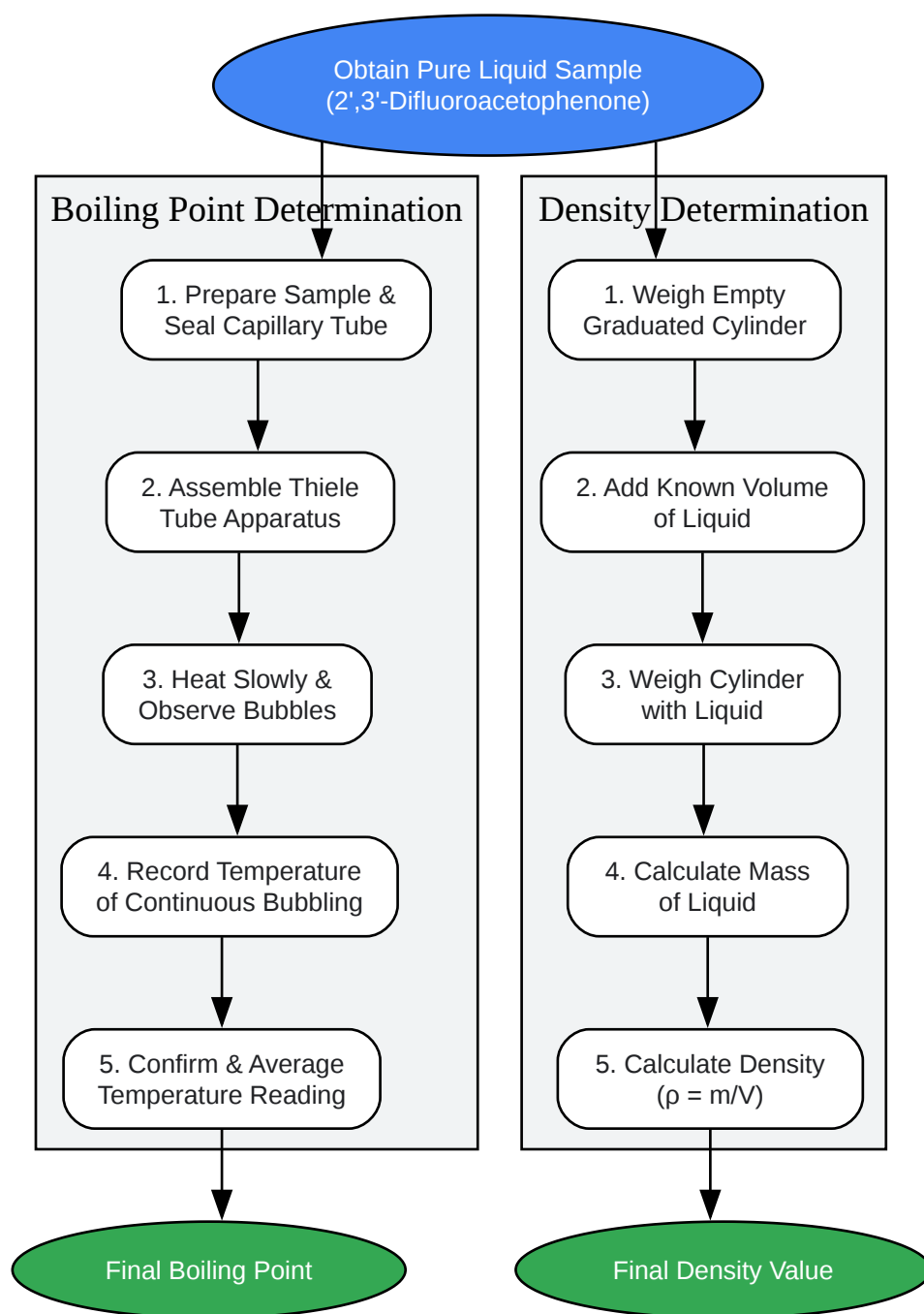
Self-Validating Protocol: The integrity of this measurement relies on the calibration and correct use of the balance and volumetric glassware. To ensure accuracy, the mass of the empty, dry container is first measured (tared). The volume is read carefully, accounting for the meniscus, and the combined mass of the container and liquid is recorded.[6][8] Repeating the measurement multiple times and averaging the results enhances the precision and trustworthiness of the final value.[8]

Detailed Experimental Protocol: Density Measurement

- Preparation:
 - Ensure the chosen volumetric glassware (e.g., a 10 mL or 25 mL graduated cylinder) is clean and completely dry.
 - Record the ambient temperature of the laboratory.
- Mass Measurement:
 - Using an analytical balance, measure the mass of the empty, dry graduated cylinder and record it.[\[2\]](#)[\[8\]](#)
- Volume Measurement:
 - Carefully add a specific volume of **2',3'-Difluoroacetophenone** to the graduated cylinder (e.g., approximately 20 mL).[\[2\]](#)
 - Place the cylinder on a level surface and read the volume from the bottom of the meniscus. Position your eyes at the level of the liquid surface to avoid parallax error.[\[6\]](#) Record the exact volume.
- Combined Mass Measurement:
 - Measure the combined mass of the graduated cylinder and the **2',3'-Difluoroacetophenone** using the same analytical balance.[\[2\]](#)[\[8\]](#) Record this value.
- Calculation:
 - Calculate the mass of the liquid by subtracting the mass of the empty cylinder from the combined mass.[\[8\]](#)
 - Calculate the density using the formula: Density (ρ) = Mass (m) / Volume (V).[\[6\]](#)[\[7\]](#) The units will typically be in g/mL or g/cm³.

Visualization of Experimental Workflow

The logical flow for the comprehensive characterization of the boiling point and density of a liquid sample is outlined below.



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- To cite this document: BenchChem. [A Technical Guide to the Physicochemical Characterization of 2',3'-Difluoroacetophenone]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1297514#2-3-difluoroacetophenone-boiling-point-and-density]

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